

# Simazine-d10: A Technical Guide to Purity and Isotopic Enrichment Assessment

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## Compound of Interest

Compound Name: Simazine-d10

Cat. No.: B155400

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This in-depth technical guide provides a comprehensive overview of the analytical methodologies for assessing the chemical purity and isotopic enrichment of **Simazine-d10**, a crucial internal standard for the quantitative analysis of the herbicide Simazine. This document outlines detailed experimental protocols, presents key data in a structured format, and includes workflow visualizations to support researchers in ensuring the quality and reliability of their analytical standards.

## Quantitative Data Summary

The quality of an analytical standard is paramount for accurate and reproducible results. The following tables summarize the key specifications for **Simazine-d10**, including its chemical properties, and typical purity and isotopic enrichment data.

Table 1: Chemical and Physical Properties of **Simazine-d10**

Property	Value
Chemical Name	6-chloro-N2,N4-di(ethyl-d5)-1,3,5-triazine-2,4-diamine
Synonyms	2,4-Bis(pentadeuteroethylamino)-6-chloro-1,3,5-triazine
Molecular Formula	C <sub>7</sub> H <sub>2</sub> D <sub>10</sub> ClN <sub>5</sub>
Molecular Weight	211.72 g/mol
CAS Number	220621-39-6
Appearance	White to off-white solid
Solubility	Slightly soluble in DMSO and Methanol

Table 2: Purity and Isotopic Enrichment Specifications

Parameter	Specification	Source
Chemical Purity (HPLC)	>95%	--INVALID-LINK--
Isotopic Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>10</sub> )	--INVALID-LINK--
Isotopic Enrichment (d <sub>10</sub> )	90.57% (example batch)	Certificate of Analysis
Isotopic Distribution (d <sub>0</sub> -d <sub>9</sub> )	d <sub>0</sub> =0.10%, d <sub>1</sub> =0.46%, d <sub>2</sub> =0.59%, d <sub>3</sub> =0.51%, d <sub>9</sub> =7.71% (example batch)	Certificate of Analysis

## Experimental Protocols

Detailed and validated experimental protocols are essential for the accurate determination of chemical purity and isotopic enrichment. The following sections provide methodologies for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Quantitative Nuclear Magnetic Resonance (qNMR), and High-Resolution Mass Spectrometry (HRMS).

## Chemical Purity Determination by HPLC

Objective: To determine the chemical purity of **Simazine-d10** by separating it from any non-deuterated Simazine and other potential impurities.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Materials:

- **Simazine-d10** analytical standard
- HPLC grade acetonitrile
- HPLC grade water
- Formic acid

Procedure:

- **Standard Preparation:** Accurately weigh and dissolve a known amount of **Simazine-d10** in a suitable solvent (e.g., methanol) to prepare a stock solution. Further dilute to a working concentration (e.g., 10 µg/mL) with the mobile phase.
- **Chromatographic Conditions:**
  - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Detector Wavelength: 220 nm.
- **Analysis:** Inject the prepared standard solution into the HPLC system and record the chromatogram.

- Data Analysis: Calculate the purity by dividing the peak area of **Simazine-d10** by the total peak area of all components in the chromatogram and multiplying by 100.

## Chemical Purity and Isotopic Enrichment by GC-MS

Objective: To confirm the chemical purity and assess the isotopic distribution of **Simazine-d10**.

Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).

Materials:

- **Simazine-d10** analytical standard
- GC grade solvent (e.g., ethyl acetate)

Procedure:

- Standard Preparation: Prepare a dilute solution of **Simazine-d10** in a volatile solvent suitable for GC analysis.
- GC-MS Conditions:
  - GC Column: A non-polar or semi-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25  $\mu$ m).
  - Carrier Gas: Helium at a constant flow rate.
  - Injector Temperature: 250°C.
  - Oven Temperature Program: Start at 100°C, ramp to 280°C.
  - MS Ionization Mode: Electron Ionization (EI).
  - MS Analyzer: Quadrupole or Ion Trap.
  - Scan Range: m/z 50-300.

- Analysis: Inject the prepared solution into the GC-MS system.
- Data Analysis:
  - Purity: Assess the chemical purity from the total ion chromatogram (TIC) by comparing the peak area of **Simazine-d10** to the total area of all peaks.
  - Isotopic Enrichment: Analyze the mass spectrum of the **Simazine-d10** peak to determine the relative abundance of the molecular ions corresponding to different deuteration levels (d<sub>0</sub> to d<sub>10</sub>).

## Absolute Purity Determination by Quantitative NMR (qNMR)

Objective: To determine the absolute purity of **Simazine-d10** using an internal standard with a known purity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Instrumentation:

- High-field Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher).

Materials:

- **Simazine-d10** analytical standard
- High-purity internal standard (e.g., maleic acid, dimethyl sulfone)
- Deuterated solvent (e.g., DMSO-d<sub>6</sub>)

Procedure:

- Sample Preparation: Accurately weigh a specific amount of **Simazine-d10** and the internal standard into an NMR tube. Add a precise volume of deuterated solvent.[\[1\]](#)[\[3\]](#)
- NMR Acquisition:
  - Acquire a <sup>1</sup>H NMR spectrum with parameters optimized for quantitative analysis, including a sufficient relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the

signals of interest.

- Use a 90° pulse angle.
- Ensure a high signal-to-noise ratio.[\[4\]](#)
- Data Processing:
  - Carefully phase and baseline correct the spectrum.
  - Integrate a well-resolved signal for **Simazine-d10** (residual protons) and a signal from the internal standard.
- Purity Calculation: Calculate the absolute purity of **Simazine-d10** using the following formula:[\[4\]](#)

$$\text{Purity (\%)} = (I_{\text{sample}} / N_{\text{sample}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{sample}} / MW_{\text{IS}}) * (W_{\text{IS}} / W_{\text{sample}}) * P_{\text{IS}}$$

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- W = Weight
- P = Purity of the internal standard
- sample = **Simazine-d10**
- IS = Internal Standard

## Isotopic Enrichment Determination by High-Resolution Mass Spectrometry (HRMS)

Objective: To accurately determine the isotopic enrichment of **Simazine-d10**.[\[6\]](#)

#### Instrumentation:

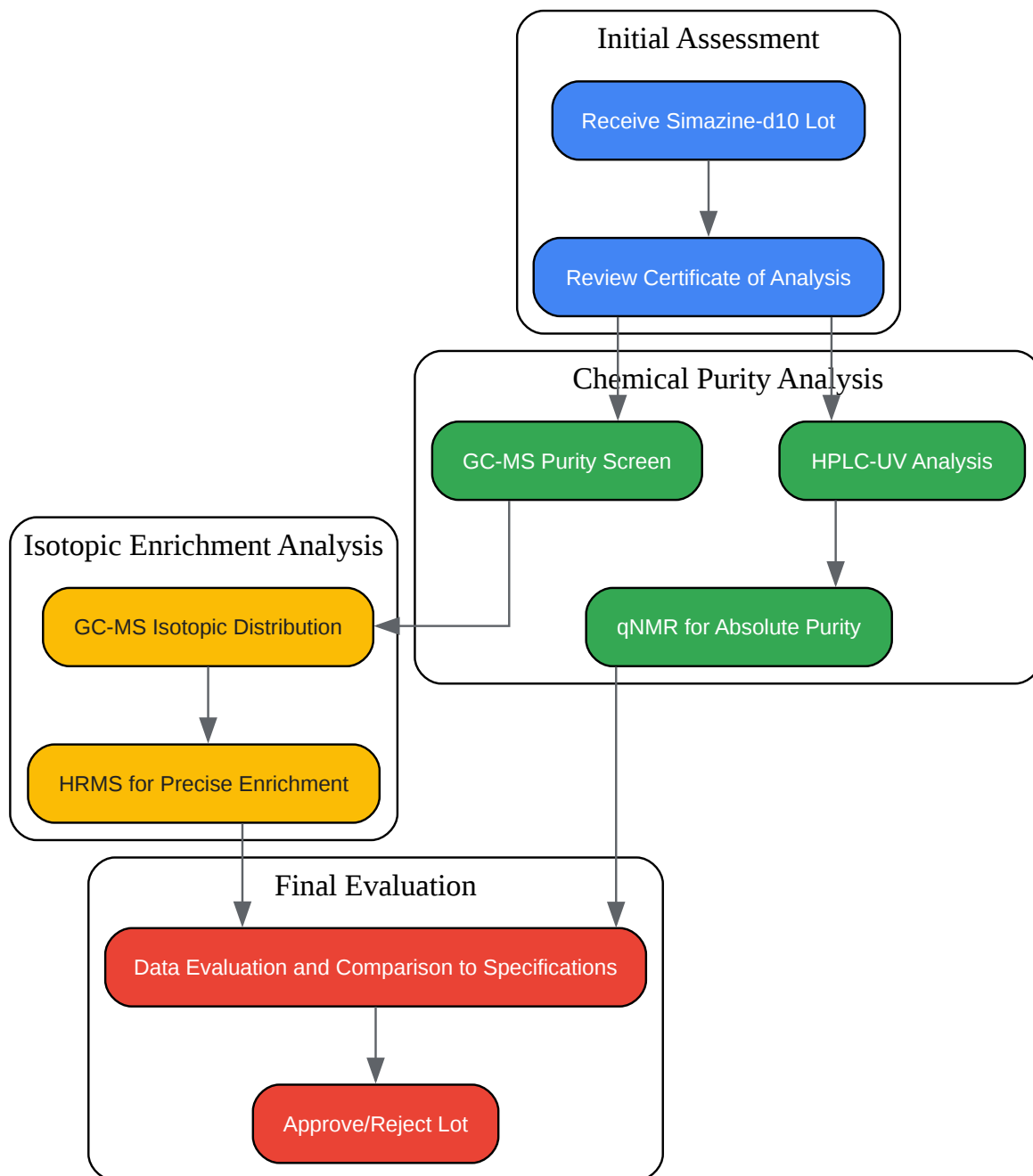
- Liquid Chromatograph (LC) coupled to a High-Resolution Mass Spectrometer (HRMS) (e.g., Orbitrap, TOF).<sup>[6]</sup>

#### Procedure:

- Sample Preparation: Prepare a dilute solution of **Simazine-d10** in a suitable solvent.
- HRMS Analysis:
  - Infuse the sample directly or inject it into the LC-HRMS system.
  - Acquire full-scan mass spectra in positive ion mode with high resolution and mass accuracy.
- Data Analysis:
  - Extract the ion chromatograms for the molecular ions of all expected isotopic forms of Simazine ( $d_0$  to  $d_{10}$ ).
  - Calculate the area of each peak.
  - The isotopic enrichment for a specific deuterated form (e.g.,  $d_{10}$ ) is calculated as the peak area of that form divided by the sum of the peak areas of all isotopic forms, multiplied by 100.<sup>[6]</sup>

## Visualizations

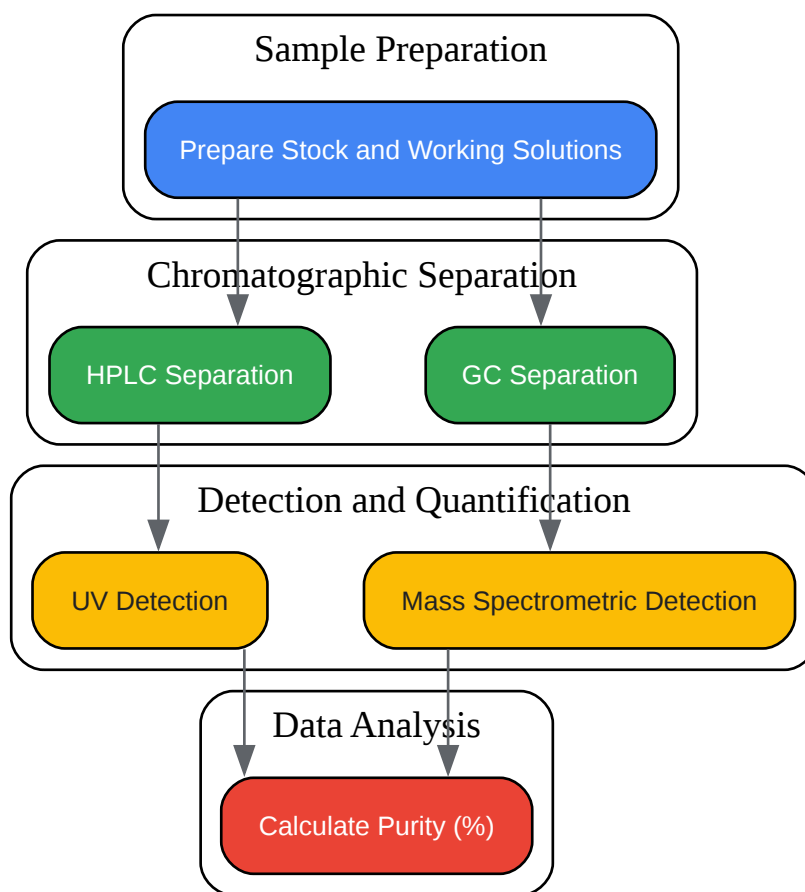
The following diagrams illustrate the analytical workflows for assessing the quality of **Simazine-d10**.



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Caption: Quality control workflow for **Simazine-d10** analytical standard.





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Caption: General workflow for chemical purity analysis by chromatography.

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